

Chemical Profile of 3,4,5-O-Tricaffeoylquinic Acid

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Compound Focus: 3,4,5-Tricaffeoylquinic acid

CAS No.: 86632-03-3

Cat. No.: S515999

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Table 1: Basic Chemical and Source Information

Attribute	Description
IUPAC Name	(1S,3R,4S,5R)-1,3,4-tris[[(E)-3-(3,4-dihydroxyphenyl)prop-2-enoyl]oxy]-5-hydroxycyclohexane-1-carboxylic acid [1]
Type	Tricaffeoylquinic acid (TriCQA), a specialized plant metabolite [1] [2]
Natural Source	<i>Azolla imbricata</i> (Roxb.) Nakai [3] [4] [5]
First Reported	1983 (as a new shikimate prearomatic from <i>Chrysothamnus paniculatus</i>) [6]

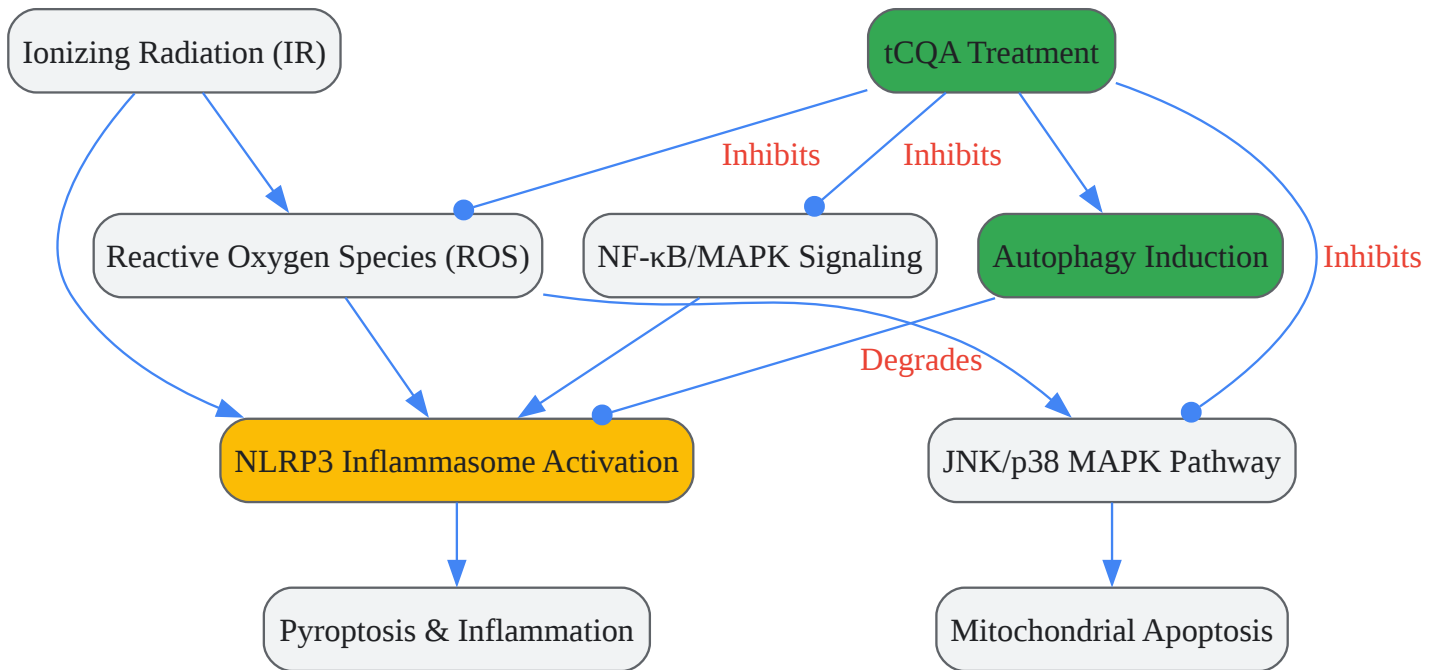
Quantitative Bioactivity and Mechanisms of Action

Research has elucidated two primary, interconnected mechanisms for tCQA's radioprotective effects: mitigating oxidative stress-induced apoptosis and suppressing inflammatory responses.

Table 2: Key Experimental Findings and Bioactivity of tCQA

Study Model	Treatment	Key Findings	Proposed Mechanism
In Vitro (NCM460 colonic epithelial cells) [3]	tCQA pre-treatment + IR (Ionizing Radiation)	↓ Cytotoxicity, ↓ ROS, ↓ Mitochondrial transmembrane potential loss, ↓ Caspase-dependent apoptosis	Scavenges IR-induced ROS, inhibiting the ROS/JNK/p38 MAPK signaling pathway [3].
In Vivo (Mice) [3]	tCQA + IR	Alleviated systemic IR-induced damage	Regulation of systemic oxidative stress and inflammation [3] [5].
In Vitro (THP-1 macrophages) [5]	tCQA + LPS (Lipopolysaccharide)	↓ NLRP3 inflammasome activation, ↓ IL-1 β secretion, ↓ Caspase-1 activation, ↓ Pyroptosis (GSDMD cleavage)	Suppresses NF- κ B/MAPK signaling; promotes autophagic degradation of NLRP3 [5].
Ex Vivo (Human PBMCs) [5]	tCQA + LPS	Anti-inflammatory effects	Inhibition of pro-inflammatory signaling pathways [5].
In Vivo (BALB/c mice) [5]	tCQA + IR	Inhibited IR-induced NLRP3 inflammasome activation	Induction of autophagy leading to NLRP3 degradation [5].

The interplay of these mechanisms against ionizing radiation injury can be visualized in the following pathway:



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Diagram 1: tCQA protects against radiation injury by inhibiting ROS-mediated apoptosis and inducing autophagy to suppress NLRP3-driven inflammation.

Experimental Protocols for Key Assays

For researchers aiming to replicate or build upon these findings, here are summaries of the core methodologies used in the cited studies.

Protocol: In Vitro Radioprotection Assay in Cell Lines [3]

- **Cell Line:** NCM460 human colonic epithelial cells.
- **Culture Conditions:** Maintained in appropriate medium (e.g., RPMI-1640 with 10% FBS) at 37°C with 5% CO₂.
- **Pre-treatment:** Incubate cells with a non-cytotoxic dose of tCQA (e.g., 20 μM) for a set period (e.g., 2 hours) before irradiation.

- **Irradiation:** Expose cells to a predetermined dose of ionizing radiation (e.g., from a ^{137}Cs γ -ray source).
- **Assessment:**
 - **Cell Viability:** Measure using MTT or CCK-8 assays.
 - **ROS Levels:** Detect using fluorescent probes like DCFH-DA and flow cytometry.
 - **Mitochondrial Membrane Potential ($\Delta\Psi_m$):** Assess using JC-1 staining and fluorescence measurement.
 - **Apoptosis:** Analyze via Annexin V-FITC/PI staining and flow cytometry.
 - **Protein Analysis:** Perform Western blotting for cleaved caspase-3, p-JNK, p-p38, and total JNK/p38.

Protocol: NLRP3 Inflammasome Inhibition Assay in Macrophages [5]

- **Cell Model:** THP-1 human monocytic cells differentiated into macrophages using PMA (phorbol 12-myristate 13-acetate).
- **Priming and Inhibition:** Prime cells with LPS (e.g., 100 ng/mL) for a set time. Co-treat or pre-treat with tCQA.
- **Inflammasome Activation:** Stimulate with a specific activator like nigericin (an ATP-dependent potassium ionophore) after priming.
- **Assessment:**
 - **IL-1 β Secretion:** Quantify in cell supernatant using Enzyme-Linked Immunosorbent Assay (ELISA).
 - **Caspase-1 Activation:** Measure using a fluorescent activity assay or Western blot for cleaved caspase-1.
 - **Pyroptosis:** Detect by analyzing Gasdermin D (GSDMD) cleavage via Western blot and Lactate Dehydrogenase (LDH) release assay.
 - **Autophagy Flux:** Monitor by Western blot for LC3-II/LC3-I ratio and p62 degradation. Use autophagosome staining (e.g., CYTO-ID kit). Validate with autophagy inhibitors like chloroquine.
 - **NF- κ B/MAPK Signaling:** Analyze phosphorylation of I κ B α , p65, p38, JNK, and ERK by Western blot.

Research Gaps and Future Directions

While the pre-clinical data is compelling, several steps are needed for clinical translation:

- **Pharmacokinetics:** Detailed data on tCQA's absorption, distribution, metabolism, and excretion (ADME) is needed [1].
- **Toxicity Profile:** Comprehensive in vivo toxicology studies are essential [1].
- **Clinical Trials:** Rigorous randomized, double-blind, placebo-controlled studies in humans are lacking but required to confirm efficacy and safety [1].
- **Synthesis & Supply:** Developing efficient synthetic routes or bioproduction systems is crucial for a sustainable and pure compound supply [7].

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